

Application Notes and Protocols for Ala-Ala-Gln

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Compound of Interest

Compound Name: Ala-Ala-Gln

Cat. No.: B3121628

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the proper dissolution and storage of the tripeptide **Ala-Ala-Gln** (Alanyl-Alanyl-Glutamine) to ensure its stability and integrity for use in research and drug development applications.

Product Information

A summary of the key chemical properties of **Ala-Ala-Gln** is provided in the table below.

Property	Value	Reference
Full Name	L-Alanyl-L-Alanyl-L-Glutamine	N/A
Abbreviation	Ala-Ala-Gln	N/A
Molecular Formula	C ₁₁ H ₂₀ N ₄ O ₅	[1]
Molecular Weight	288.30 g/mol	[1]
Appearance	White to off-white solid powder	[2]
Purity	≥98% (typical)	[1]
CAS Number	290312-62-8	[1]

Solubility

The solubility of **Ala-Ala-Gln** in water has been determined, while its solubility in other common laboratory solvents is based on general principles for polar peptides. It is always recommended to test the solubility of a small amount of the peptide in the desired solvent before preparing a stock solution.

Solvent	Solubility	Notes
Water	50 mg/mL (173.43 mM)	Ultrasonic assistance may be required. [1]
Phosphate-Buffered Saline (PBS), pH 7.2	Expected to be soluble	Similar to water, but final concentration should be verified.
Dimethyl Sulfoxide (DMSO)	Solubility not determined	The related dipeptide Ala-Gln is insoluble in DMSO. [3] Given the polar nature of Ala-Ala-Gln, solubility in DMSO may be limited. A solubility test is highly recommended.
Ethanol	Solubility not determined	Generally, polar peptides have limited solubility in ethanol. A solubility test is recommended.
Dimethylformamide (DMF)	Solubility not determined	May be a suitable solvent for some polar peptides, but a solubility test is necessary. [4]

Experimental Protocols

Reconstitution of Lyophilized Ala-Ala-Gln

This protocol describes the steps for dissolving the lyophilized **Ala-Ala-Gln** powder to prepare a stock solution.

Materials:

- Lyophilized **Ala-Ala-Gln** peptide

- Sterile, high-purity water (e.g., Milli-Q® or equivalent) or desired buffer
- Sterile polypropylene or glass vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional)
- 0.22 µm sterile filter

Procedure:

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized **Ala-Ala-Gln** to warm to room temperature for at least 15-20 minutes. This prevents condensation of moisture inside the vial, which can affect the stability of the peptide.
- **Centrifuge:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Add Solvent:** Carefully add the calculated volume of sterile water or buffer to the vial to achieve the desired stock solution concentration (e.g., 10 mg/mL).
- **Dissolve the Peptide:** Gently swirl or vortex the vial to dissolve the peptide. If the peptide does not dissolve readily, sonication in a water bath for short periods (1-2 minutes) may be helpful.^[1] Avoid excessive heating.
- **Sterile Filtration:** For applications requiring a sterile solution, filter the reconstituted peptide solution through a 0.22 µm sterile filter into a new sterile vial.
- **Aliquot:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile vials.

Storage of Ala-Ala-Gln

Proper storage is critical to maintain the integrity of the peptide.

Lyophilized Powder:

- Long-term storage: Store at -20°C or -80°C in a desiccated environment.[\[1\]](#)
- Short-term storage: Can be stored at 4°C for a few weeks.
- Protect from light and moisture.

Stock Solutions:

- Recommended Storage: Store aliquots at -20°C or -80°C.[\[1\]](#)
- Stability:
 - At -80°C, the stock solution in water is stable for up to 6 months.[\[1\]](#)
 - At -20°C, the stock solution in water is stable for up to 1 month.[\[1\]](#)
- Avoid Repeated Freeze-Thaw Cycles: Use a fresh aliquot for each experiment.

Stability Considerations

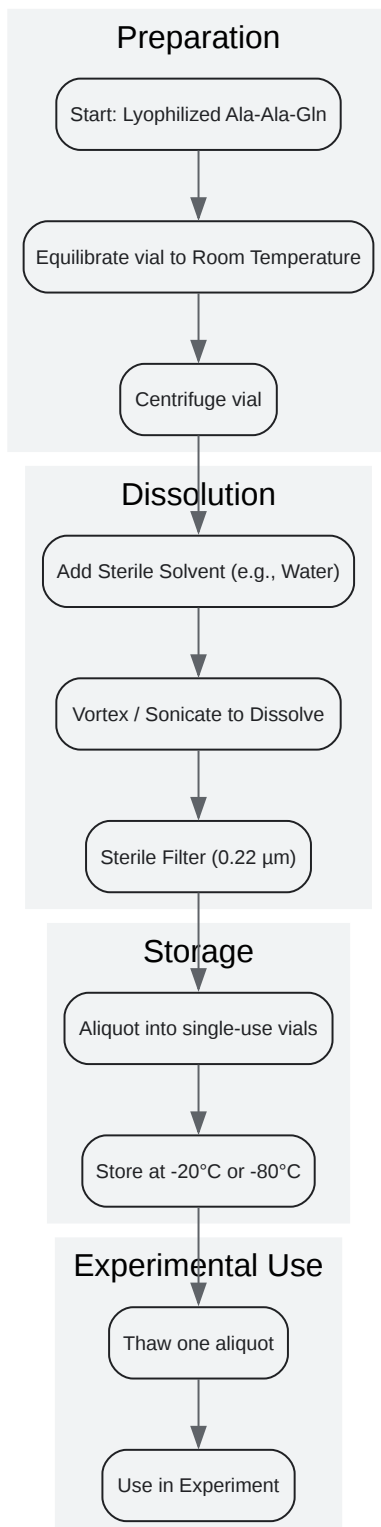
Peptides containing glutamine are susceptible to degradation in aqueous solutions. The primary degradation pathway is the deamidation of the glutamine side chain to form pyroglutamate, which can alter the biological activity of the peptide.

- pH: The stability of glutamine-containing peptides is pH-dependent. Maximum stability is generally observed at a slightly acidic pH of around 6.0. Buffering the stock solution to this pH can enhance its shelf-life.
- Temperature: Degradation is accelerated at higher temperatures. Always store solutions frozen and thaw immediately before use.

Visualizations

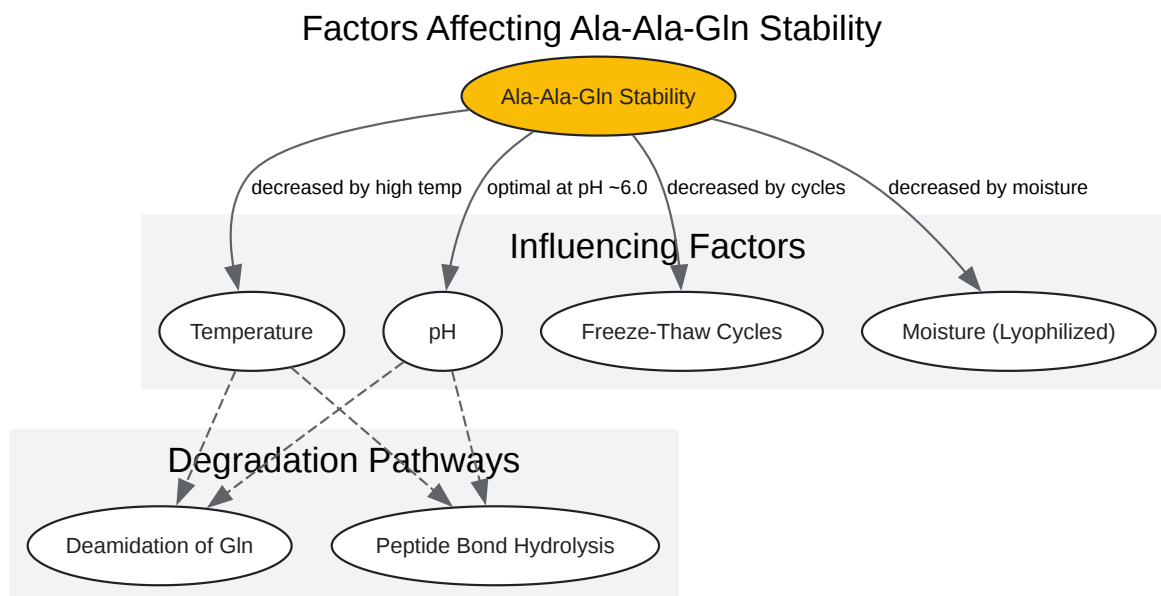
Experimental Workflow for Ala-Ala-Gln Reconstitution and Storage

Workflow for Ala-Ala-Gln Handling

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Caption: A flowchart illustrating the key steps for reconstituting and storing **Ala-Ala-Gln**.

Logical Relationships in Ala-Ala-Gln Stability



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Caption: Key factors influencing the stability of **Ala-Ala-Gln** in solid and solution forms.

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